

# Acute Toxicity Profile of Dicaprylyl Carbonate: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Dicaprylyl Carbonate

Cat. No.: B157004

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the acute oral and dermal toxicity of **Dicaprylyl Carbonate**. The information is compiled from key safety assessments and follows internationally recognized guidelines to support researchers, scientists, and professionals in the field of drug development and cosmetic safety.

## Executive Summary

**Dicaprylyl Carbonate**, a diester of carbonic acid and caprylyl alcohol, exhibits a very low order of acute toxicity in both oral and dermal exposure studies. The available data, primarily from studies conducted according to OECD guidelines, indicate that **Dicaprylyl Carbonate** is virtually non-toxic in single-dose applications. The median lethal dose (LD50) for both oral and dermal routes is established to be greater than 5 g/kg body weight in rats. No significant adverse effects, mortality, or treatment-related organ abnormalities have been observed at these high dose levels. This low toxicity profile makes it a favorable ingredient in a variety of cosmetic and personal care formulations.

## Quantitative Data Summary

The acute toxicity data for **Dicaprylyl Carbonate** is summarized in the tables below. These studies were conducted on trade name materials containing **Dicaprylyl Carbonate**.

Table 1: Acute Oral Toxicity of **Dicaprylyl Carbonate**

Test Substance	Species	Guideline	Dose (g/kg)	LD50 (g/kg)	Key Findings
Dicaprylyl Carbonate	Sprague-Dawley Rat	OECD 401	5	> 5	No mortality; No effect on body weight gain; No evidence of organ abnormalities at necropsy. <a href="#">[1]</a> <a href="#">[2]</a>

Table 2: Acute Dermal Toxicity of **Dicaprylyl Carbonate**

Test Substance	Species	Guideline	Dose (g/kg)	LD50 (g/kg)	Key Findings
Dicaprylyl Carbonate	Wistar Rat	OECD 402	5	> 5	No mortality; No evidence of organ abnormalities at necropsy. <a href="#">[2]</a>

## Experimental Protocols

The methodologies for the acute toxicity studies of **Dicaprylyl Carbonate** followed the internationally accepted OECD guidelines.

### Acute Oral Toxicity (as per OECD Guideline 401)

The acute oral toxicity of a trade name material containing **Dicaprylyl Carbonate** was evaluated in a study using Sprague-Dawley rats.[\[1\]](#)[\[2\]](#)

- Test Animals: Ten Sprague-Dawley rats (5 males and 5 females per group) were used.

- Vehicle: The test material was administered in maize oil.
- Administration: A single dose of 5 g/kg body weight was administered by gavage.
- Observation Period: The animals were observed for a period of 14 days following administration.
- Parameters Observed:
  - Mortality: Checked daily.
  - Clinical Signs: Observations were made for any signs of toxicity.
  - Body Weight: Measured prior to dosing and at least weekly thereafter.
  - Gross Necropsy: All animals were subjected to a gross necropsy at the end of the 14-day observation period to examine for any organ abnormalities.

## Acute Dermal Toxicity (as per OECD Guideline 402)

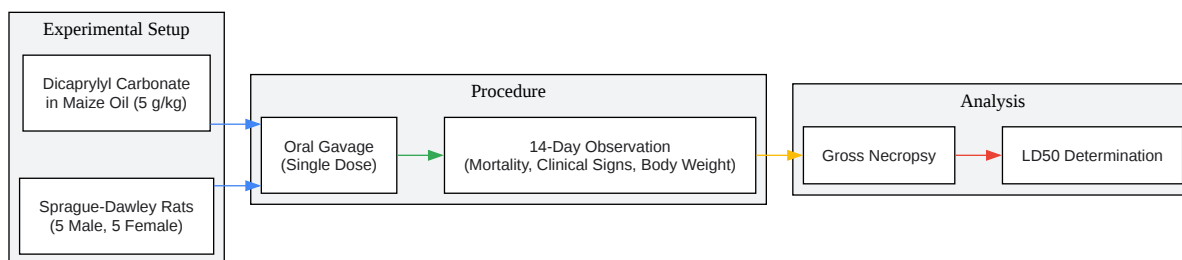
The acute dermal toxicity of a trade name material containing **Dicaprylyl Carbonate** was assessed in Wistar rats.[\[2\]](#)

- Test Animals: Ten Wistar rats (5 males and 5 females per group) were used.
- Application: The test material was applied at a dose of 5 g/kg body weight.
- Exposure: The substance was applied under an occlusive dressing for a 24-hour period.
- Observation Period: Following the exposure period, the animals were observed for 14 days.
- Parameters Observed:
  - Mortality: Checked daily.
  - Clinical Signs: Animals were observed for any local or systemic signs of toxicity.
  - Gross Necropsy: At the conclusion of the 14-day observation period, all animals underwent a gross necropsy to identify any treatment-related changes in organs.

## Visualizations

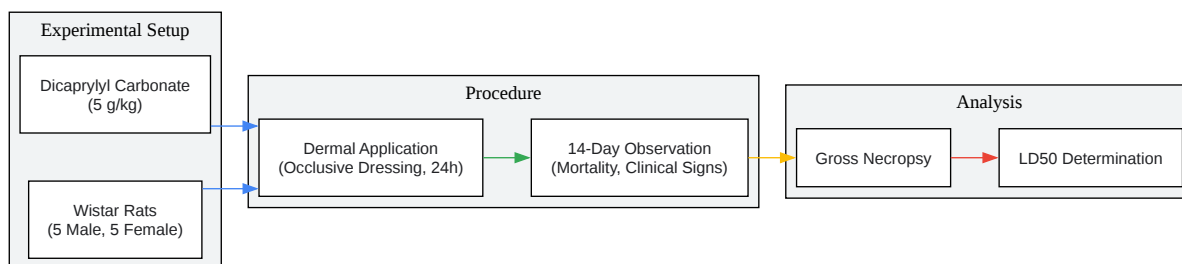
### Experimental Workflow Diagrams

The following diagrams illustrate the workflows for the acute oral and dermal toxicity studies.



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Caption: Workflow for Acute Oral Toxicity Study (OECD 401).



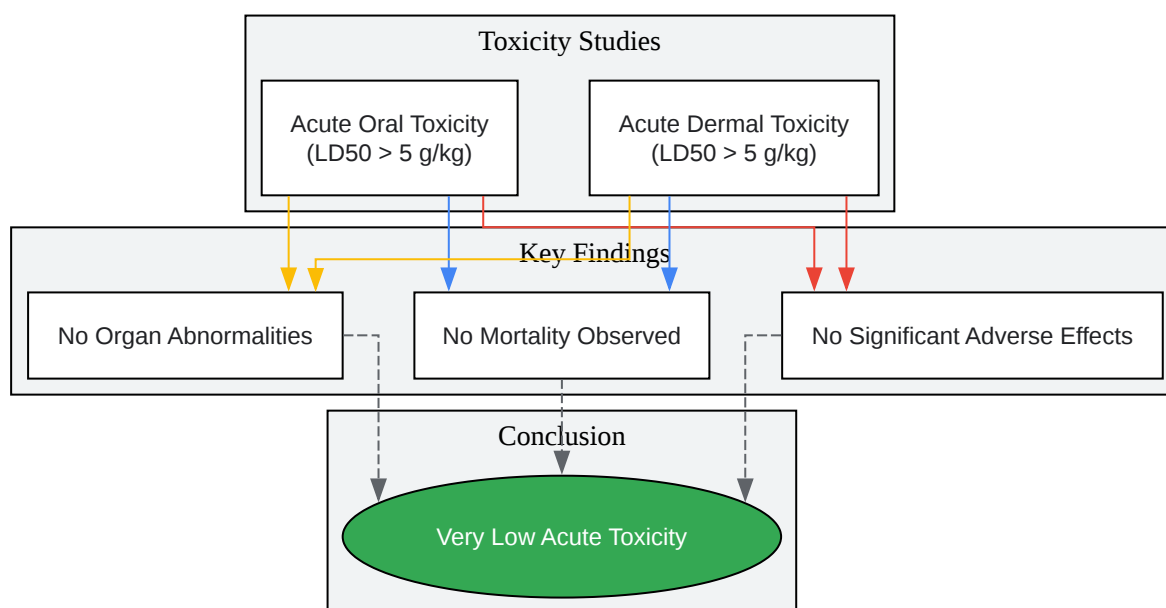
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Caption: Workflow for Acute Dermal Toxicity Study (OECD 402).

## Signaling Pathways

No specific signaling pathways related to the toxicity of **Dicaprylyl Carbonate** have been identified in the reviewed literature. This is consistent with the substance's very low toxicity profile, which suggests a lack of significant interaction with biological pathways that would lead to adverse outcomes at acute high-dose exposures. The observed lack of toxicity indicates that **Dicaprylyl Carbonate** is not a significant biological effector at the cellular or systemic level under the tested conditions.

The following diagram illustrates the logical relationship in the safety assessment based on the available data.



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Caption: Logical Flow of **Dicaprylyl Carbonate** Safety Assessment.

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## References

- 1. cir-safety.org [cir-safety.org]
- 2. cir-safety.org [cir-safety.org]
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